

SR9243: Comprehensive Disposal Procedures and Safety Information

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Compound of Interest

Compound Name: SR9243

Cat. No.: B610985

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SR9243 is a potent and selective synthetic REV-ERB agonist, crucial for research in circadian rhythm and metabolism.^{[1][2][3]} Proper handling and disposal are paramount to ensure laboratory safety and environmental protection. This document provides detailed procedures for the safe disposal of **SR9243**, alongside essential data and a diagram of its signaling pathway.

Essential Safety and Handling Precautions

Before handling **SR9243**, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.^[4] Always handle this compound in a designated area, such as a chemical fume hood, to minimize inhalation exposure.^[5] Personal Protective Equipment (PPE), including a lab coat, safety goggles with side shields, and chemical-resistant gloves, must be worn at all times.

Step-by-Step Disposal Procedures

The following procedures are based on general guidelines for hazardous chemical waste disposal and should be adapted to comply with local, state, and federal regulations.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unadulterated or expired solid **SR9243** in a clearly labeled, sealed container. The label should include "Hazardous Waste," the chemical name ("**SR9243**"), and the

approximate quantity.

- Contaminated items such as weighing boats, spatulas, and disposable labware should also be placed in this container.
- Liquid Waste (DMSO Solutions):
 - **SR9243** is soluble in DMSO. Collect all solutions containing **SR9243** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The label must indicate "Hazardous Waste," "**SR9243** in DMSO," and the estimated concentration.
 - Do not mix with other chemical waste streams unless compatibility is confirmed.
- Contaminated PPE:
 - Dispose of grossly contaminated gloves and other disposable PPE as hazardous waste in the designated solid waste container.

2. Spill Management:

- In case of a spill, evacuate the immediate area and ensure proper ventilation.
- Wear appropriate PPE, including a respirator if dealing with a large amount of powdered compound.
- For small powder spills, gently cover with an absorbent material (e.g., vermiculite or sand) and carefully sweep it into a hazardous waste container. Avoid raising dust.
- For liquid spills (in DMSO), absorb the spill with an inert absorbent material and place it in the designated hazardous waste container.
- Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water. Collect all cleaning materials as hazardous waste.

3. Final Disposal:

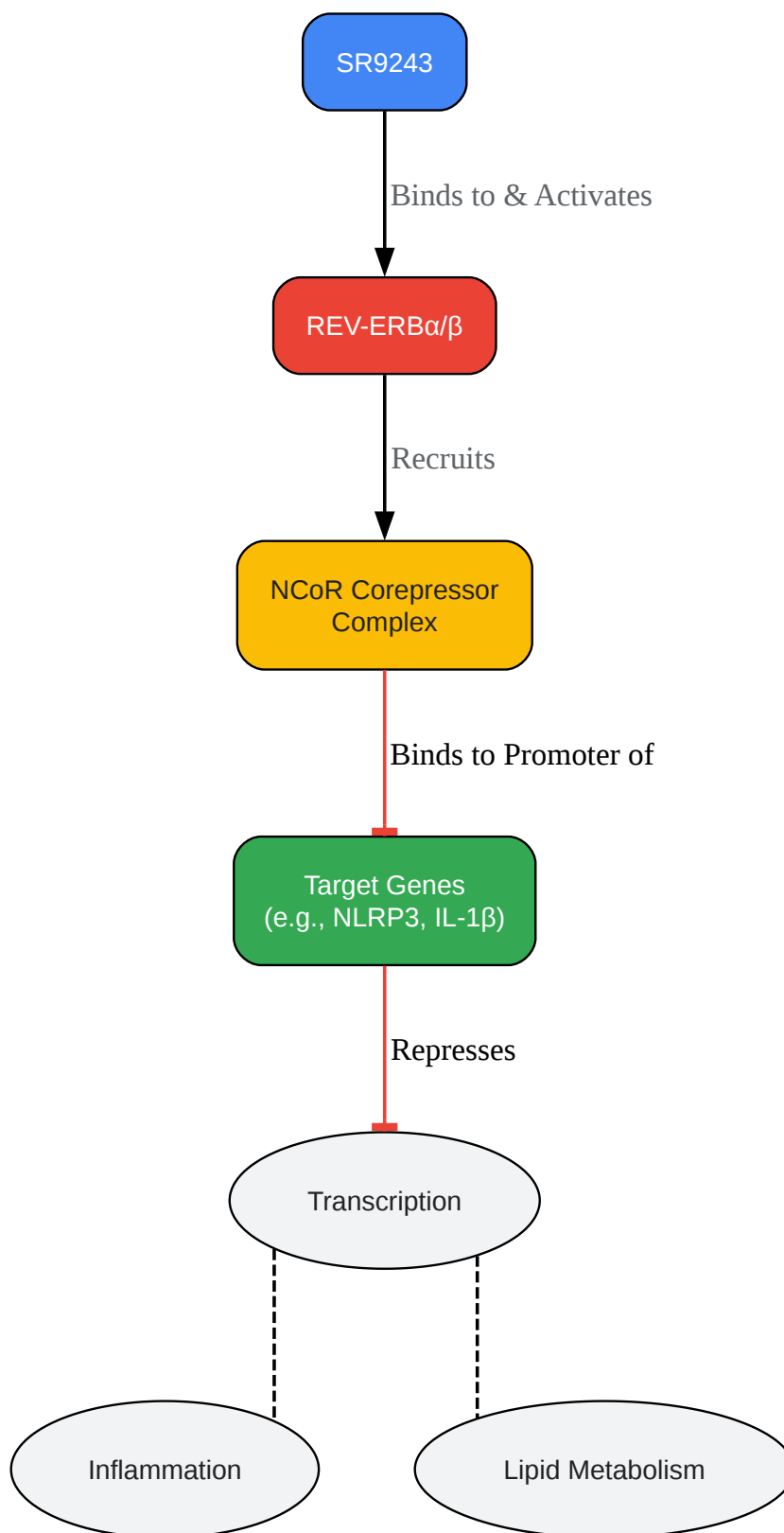
- All waste containers must be securely sealed.
- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Never dispose of **SR9243** down the drain or in the regular trash.

Quantitative Data for SR9243

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₂ BrNO ₄ S ₂	
Molecular Weight	626.62 g/mol	
Purity	≥98%	
Solubility	Soluble in DMSO (up to 20 mg/mL or 31.92 mM)	
Storage (Solid)	Store at +4°C	
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	
CAS Number	1613028-81-1	

Mechanism of Action: REV-ERB Signaling Pathway

SR9243 acts as an agonist for the nuclear receptors REV-ERB α and REV-ERB β . These receptors are key transcriptional repressors involved in regulating circadian rhythms and metabolic pathways. Upon binding of **SR9243**, REV-ERB recruits the NCoR (Nuclear Receptor Corepressor) complex, leading to the repression of its target genes. This includes genes involved in inflammation (e.g., NLRP3, IL-1 β) and lipid metabolism.



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